

An In-depth Technical Guide to the Physical Properties of Propargyl Bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propargyl bromide*

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This guide provides a comprehensive overview of the key physical properties of **propargyl bromide** (3-bromo-1-propyne), specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require precise and reliable data for their work. This document includes tabulated physical data, detailed experimental protocols for the determination of these properties, and a logical workflow diagram.

Physical Properties of Propargyl Bromide

Propargyl bromide is a colorless to light yellow liquid organic compound with the chemical formula $\text{HC}\equiv\text{CCH}_2\text{Br}$. It is a valuable reagent in organic synthesis. Accurate knowledge of its physical properties is crucial for its safe handling, application in reactions, and for the purification of products.

The boiling point and density of **propargyl bromide** are summarized in the table below. It is important to note that **propargyl bromide** is often supplied as a solution, typically 80% in toluene, and may contain stabilizers like magnesium oxide, which can affect the measured physical properties.

Physical Property	Value	Conditions	Source(s)
Boiling Point	88-90 °C	Standard Pressure	[1] [2] [3] [4]
89 °C	Standard Pressure	[5]	
90 °C	Standard Pressure		
97 °C	Standard Pressure	[6] [7]	
Density	1.579 g/cm ³	19 °C	[1]
1.335 g/mL	25 °C (for 80% solution in toluene)	[2] [4]	
1.39 g/mL	20 °C (for ~80% solution in toluene)	[8]	
1.38 g/mL	20 °C	[3] [6] [7]	
1.58 g/cm ³	20 °C / 20 °C (Specific Gravity)		

Experimental Protocols

The following sections detail standard laboratory procedures for the determination of the boiling point and density of a liquid chemical such as **propargyl bromide**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, several methods can be employed.

Method 1: Micro-Boiling Point Determination

This method is suitable when only a small amount of the sample is available.

- Apparatus: Capillary tube (one end sealed), a small test tube or fusion tube, a thermometer, a heating apparatus (e.g., oil bath or a melting point apparatus with a heating block), and a means to hold the assembly.
- Procedure:

- A few drops of the liquid sample are placed into the small test tube.
- A capillary tube, with its open end downwards, is placed into the test tube containing the liquid.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is heated gently in a heating bath.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued, and the liquid is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[\[9\]](#)

Method 2: Simple Distillation

This method is suitable for larger sample volumes and also serves to purify the liquid.

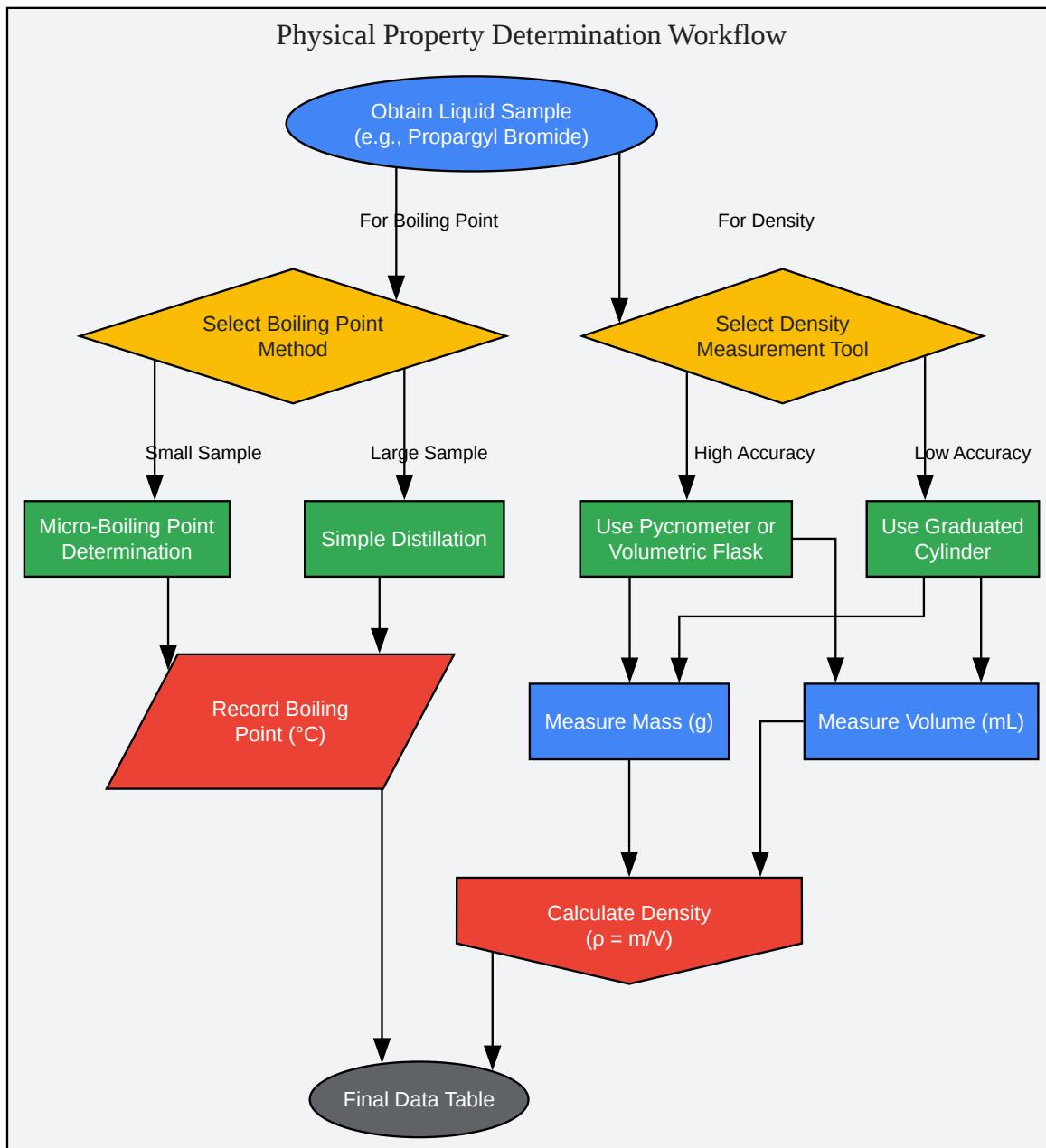
- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - The liquid sample (at least 5 mL) is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.[\[10\]](#)
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
 - The liquid is heated, and as it boils, the vapor passes into the condenser, where it cools and liquefies, and is collected in the receiving flask.
 - The temperature is recorded when it becomes constant. This stable temperature reading is the boiling point of the liquid.[\[9\]](#)[\[11\]](#)

Density is the mass of a substance per unit volume ($\rho = m/V$).

- Apparatus: A precise analytical balance, a volumetric flask or a pycnometer (for high accuracy), or a graduated cylinder (for lower accuracy), and a pipette.
- Procedure:
 - The mass of a clean, dry volumetric flask (or pycnometer/graduated cylinder) is accurately measured using an analytical balance.
 - A known volume of the liquid is carefully transferred into the flask using a pipette.
 - The flask containing the liquid is then reweighed to determine the mass of the liquid.
 - The density is calculated by dividing the mass of the liquid by its volume.[\[12\]](#)[\[13\]](#)
 - For improved accuracy, the procedure should be repeated multiple times, and the average density calculated. It is also important to record the temperature at which the measurement is made, as density is temperature-dependent.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of a liquid sample like **propargyl bromide**.

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Caption: Workflow for Determining Physical Properties of a Liquid.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Propargyl Bromide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b043270#physical-properties-of-propargyl-bromide-boiling-point-density>]

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